

An In-depth Technical Guide to 1-Naphthyl diphenylsulfonium triflate

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Compound of Interest

Compound Name: *1-Naphthyl diphenylsulfonium triflate*

Cat. No.: *B045780*

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CAS Number: 116808-69-6

This technical guide provides a comprehensive overview of **1-Naphthyl diphenylsulfonium triflate**, a photoacid generator (PAG) for researchers, scientists, and professionals in drug development and materials science. This document details its chemical and physical properties, a plausible synthesis route, its mechanism of action, and representative experimental protocols for its application.

Chemical and Physical Properties

1-Naphthyl diphenylsulfonium triflate is a solid, cationic photoinitiator. Upon exposure to ultraviolet (UV) radiation, it generates a strong acid, which can then catalyze a variety of chemical reactions, such as cationic polymerization or the deprotection of polymer side chains in photolithography.

Property	Value	Reference
CAS Number	116808-69-6	[1]
Molecular Formula	C ₂₃ H ₁₇ F ₃ O ₃ S ₂	[1]
Molecular Weight	462.5 g/mol	[1]
Melting Point	132-136 °C	[1]
Appearance	Solid	
Maximum Absorption (λ _{max})	298 nm	
Synonyms	Diphenyl(1-naphthyl)sulfonium triflate, 1- Naphthalenyldiphenylsulfoni- um trifluoromethanesulfonate	[1]

Synthesis

A plausible, high-yield synthesis of **1-Naphthyl diphenylsulfonium triflate** can be adapted from established methods for creating triarylsulfonium salts. A European patent describes a relevant procedure.[2]

Experimental Protocol: Synthesis of 1-Naphthyl diphenylsulfonium triflate

Materials:

- Naphthalene
- Diphenyl sulfoxide
- Trifluoromethanesulfonic anhydride (Tf₂O)
- Dichloromethane (CH₂Cl₂)
- Sodium bicarbonate (NaHCO₃)

- Magnesium sulfate (MgSO_4)
- Stir plate and stir bar
- Round-bottom flask
- Addition funnel
- Ice bath
- Rotary evaporator
- Standard glassware for workup and purification

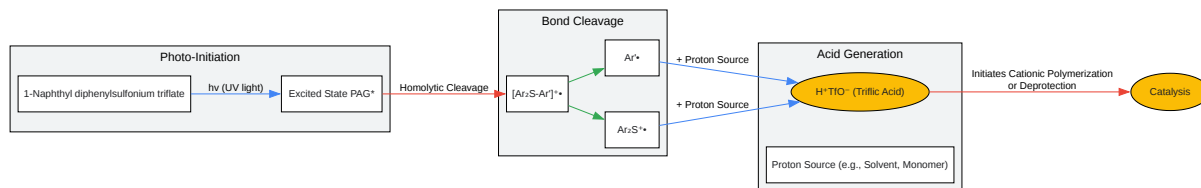
Procedure:

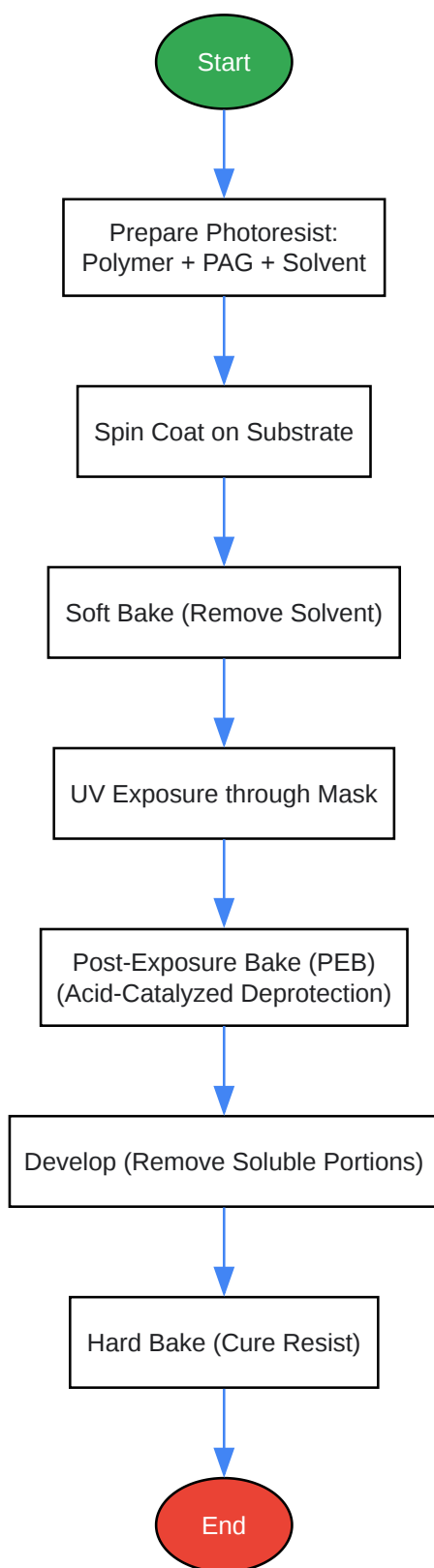
- In a round-bottom flask equipped with a magnetic stir bar and an addition funnel, dissolve naphthalene (1.0 equivalent) and diphenyl sulfoxide (1.0 equivalent) in dichloromethane.
- Cool the mixture in an ice bath to 0-5 °C.
- Slowly add trifluoromethanesulfonic anhydride (1.0 equivalent) dropwise to the stirred solution over 30 minutes, maintaining the temperature below 10 °C.
- After the addition is complete, allow the reaction mixture to warm to room temperature and stir for an additional 2-4 hours.
- Quench the reaction by slowly adding a saturated aqueous solution of sodium bicarbonate.
- Transfer the mixture to a separatory funnel and extract the aqueous layer with dichloromethane.
- Combine the organic layers, wash with brine, and dry over anhydrous magnesium sulfate.
- Filter the solution and remove the solvent under reduced pressure using a rotary evaporator.
- The crude product can be purified by recrystallization from a suitable solvent system (e.g., isopropanol/hexane) to yield **1-Naphthyl diphenylsulfonium triflate** as a solid. A yield of

99% has been reported for a similar synthesis.[2]

Mechanism of Action: Photoacid Generation

As a triarylsulfonium salt, **1-Naphthyl diphenylsulfonium triflate** functions as a photoacid generator. Upon absorption of UV light, the molecule is excited, leading to the homolytic or heterolytic cleavage of a carbon-sulfur bond. This process generates reactive intermediates that ultimately produce trifluoromethanesulfonic acid (a strong Brønsted acid) and various aryl byproducts.





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